

NBD-14189: A Dual-Inhibitor of HIV-1 Entry and Reverse Transcription

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Compound of Interest

Compound Name: NBD-14189

Cat. No.: B12425136

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A Technical Guide for Researchers and Drug Development Professionals

Abstract

NBD-14189 is a novel small-molecule inhibitor of Human Immunodeficiency Virus Type 1 (HIV-1) that exhibits a unique dual mechanism of action. It functions as both an entry inhibitor by targeting the viral envelope glycoprotein gp120, and as a reverse transcriptase (RT) inhibitor. This dual activity presents a promising avenue for the development of new antiretroviral therapies with a high barrier to resistance. This technical guide provides a comprehensive overview of **NBD-14189**, including its mechanism of action, quantitative efficacy, and detailed protocols for key experimental evaluations.

Introduction

The management of HIV-1 infection has been revolutionized by combination antiretroviral therapy (cART), which has transformed a fatal disease into a manageable chronic condition. However, the emergence of drug-resistant viral strains, long-term toxicities, and the need for lifelong adherence underscore the continuous need for novel therapeutic agents with distinct mechanisms of action. **NBD-14189** represents a significant advancement in this area, acting on two critical and distinct stages of the HIV-1 lifecycle: viral entry and reverse transcription.^{[1][2]}

Initially identified as a potent gp120 antagonist, further studies, including X-ray crystallography, revealed its ability to also bind to and inhibit HIV-1 reverse transcriptase.^{[1][2][3]} **NBD-14189** achieves this dual inhibition by bridging the dNTP and non-nucleoside reverse transcriptase

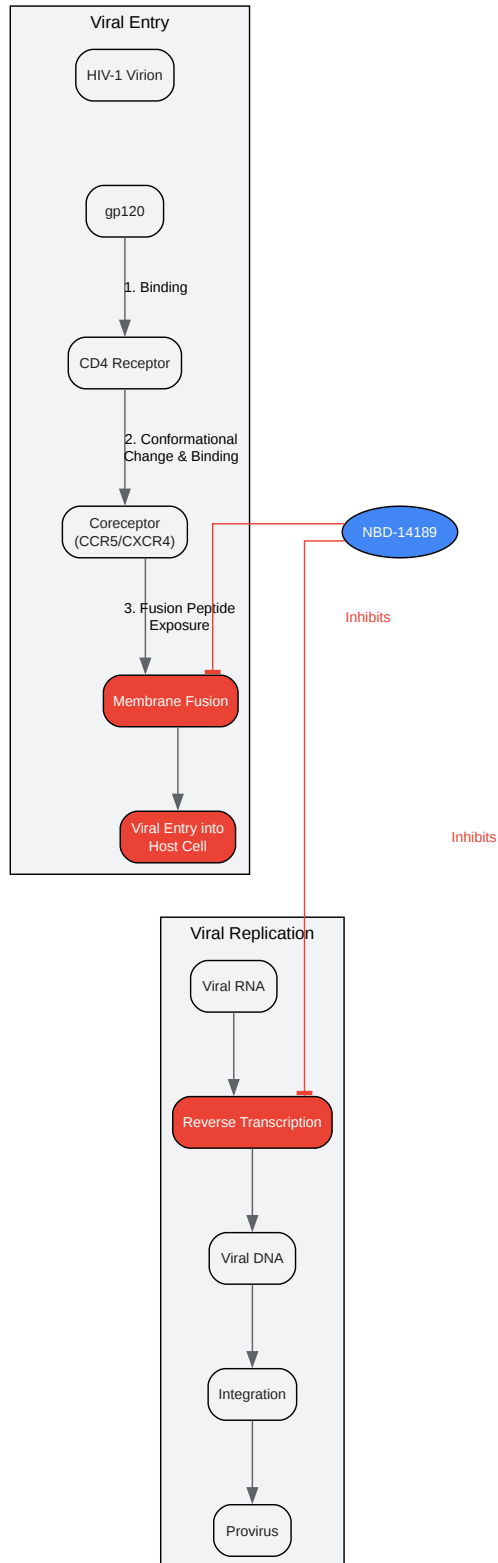
inhibitor (NNRTI)-binding sites of the enzyme.[1][2][3] This technical guide serves as a resource for researchers and drug development professionals, consolidating the current knowledge on **NBD-14189** and providing detailed methodologies for its study.

Mechanism of Action

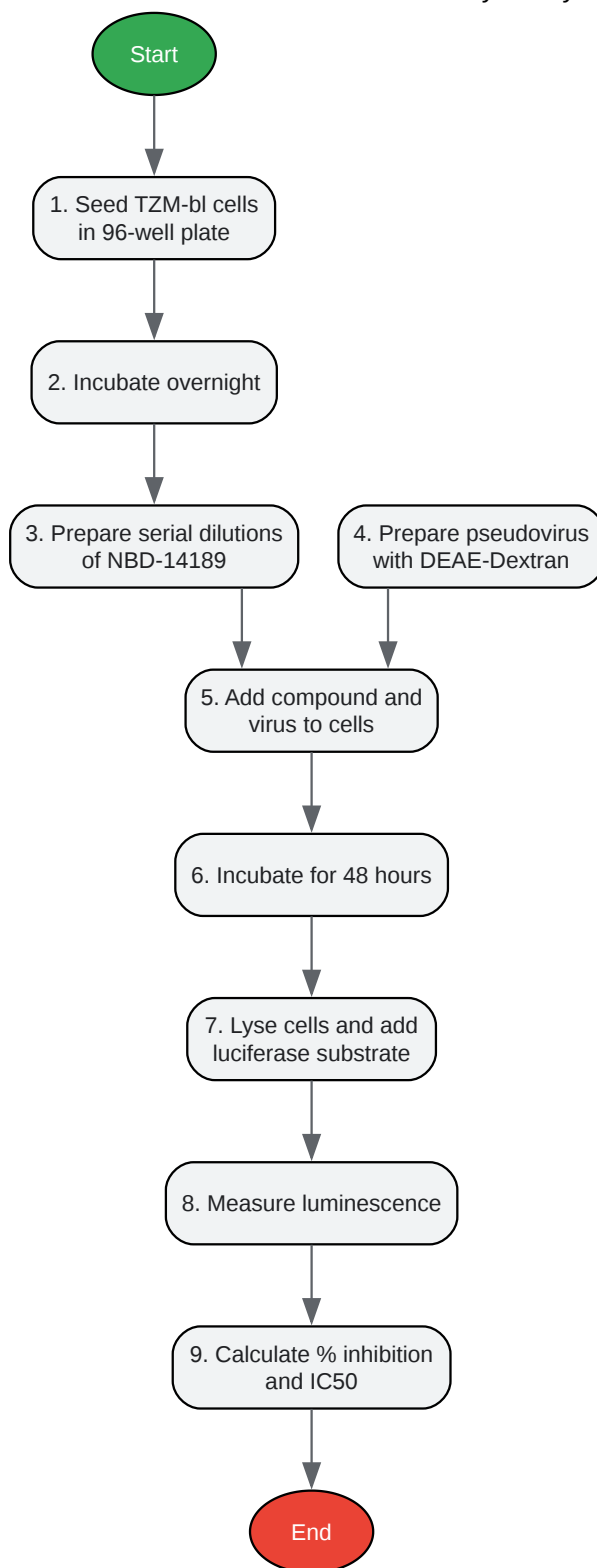
NBD-14189's antiviral activity stems from its ability to inhibit two key viral proteins:

- **HIV-1 gp120 Antagonism:** **NBD-14189** binds to the gp120 envelope glycoprotein, a critical component for viral entry into host cells.[4][5][6] This binding event is thought to interfere with the conformational changes in gp120 that are necessary for its interaction with the host cell receptors, CD4 and a coreceptor (CCR5 or CXCR4), thereby preventing the fusion of the viral and cellular membranes.
- **HIV-1 Reverse Transcriptase Inhibition:** Uniquely, **NBD-14189** also inhibits the enzymatic activity of HIV-1 reverse transcriptase.[1][2] X-ray crystallography has shown that it binds in a novel manner, bridging the dNTP and NNRTI binding pockets.[1][3] This mode of binding disrupts the polymerase activity of RT, preventing the conversion of the viral RNA genome into double-stranded DNA, a crucial step for viral replication.

Mechanism of Action of NBD-14189



Workflow for HIV-1 Pseudovirus Entry Assay



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